

In-Depth Technical Guide: Safety Profile of 4-(Trifluoromethoxy)phenylboronic acid

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenylboronic acid

Cat. No.: B156996

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Introduction

4-(Trifluoromethoxy)phenylboronic acid (CAS No. 139301-27-2) is a versatile organoboron compound widely utilized as a key building block in organic synthesis. Its applications are prominent in the development of pharmaceuticals, agrochemicals, and advanced materials.^[1] Given its integral role in research and development, a thorough understanding of its safety profile is paramount for ensuring safe handling and experimental conduct. This guide provides a comprehensive overview of the available safety data, including physical and chemical properties, toxicological information, and general experimental protocols for safety assessment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Trifluoromethoxy)phenylboronic acid** is presented in Table 1. This data is essential for understanding the compound's behavior under various experimental conditions.

Table 1: Physical and Chemical Properties of **4-(Trifluoromethoxy)phenylboronic acid**

Property	Value	Reference(s)
CAS Number	139301-27-2	
Molecular Formula	C ₇ H ₆ BF ₃ O ₃	
Molecular Weight	205.93 g/mol	
Appearance	White to off-white powder/crystal	[1]
Melting Point	123-127 °C	
Solubility	Soluble in methanol.	
Purity	≥95%	

Toxicological Information and Hazard Classification

The toxicological profile of **4-(Trifluoromethoxy)phenylboronic acid** is not extensively detailed in publicly available literature. However, based on Safety Data Sheets (SDS), a consistent GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification has been established.

GHS Hazard Classification

Table 2: GHS Hazard Classification for **4-(Trifluoromethoxy)phenylboronic acid**

Hazard Class	Hazard Statement	Signal Word	Pictogram	Reference(s)
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[2]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[3]
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)	[3]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07 (Exclamation Mark)	[3]

Summary of Toxicological Data

Quantitative toxicological data such as LD50 (median lethal dose) for **4-(Trifluoromethoxy)phenylboronic acid** are not readily available in the reviewed literature. Most safety data sheets indicate "No data available" for acute and chronic toxicity endpoints. However, some arylboronic acids have been found to be weakly mutagenic in microbial assays, suggesting that they could be considered potential genotoxic impurities.[4] Further in vivo studies on a variety of arylboronic compounds have shown no mutagenic effects, indicating that the in vitro results may not be directly translatable.[5]

Biological Activity and Potential Signaling Pathways

While specific toxicological signaling pathways for **4-(Trifluoromethoxy)phenylboronic acid** are not elucidated, its role as a reactant in the synthesis of biologically active molecules provides some insight into its potential interactions. It is a reactant in the synthesis of lactate dehydrogenase inhibitors, which are explored for their anti-cancer properties, and in the creation of PAI-1 inhibitors and antituberculosis drug analogs. Additionally, this compound has been reported to inhibit autoinducer-2 (AI-2) quorum sensing in *Vibrio harveyi*, suggesting a potential for antibacterial activity.

It is important to note that these applications are related to its use as a synthetic building block and do not directly describe its own toxicological mechanism of action. The irritant effects are likely due to its acidic nature and reactivity.

Experimental Protocols for Safety Assessment

Standardized protocols are employed to assess the safety of chemical compounds. While specific experimental reports for **4-(Trifluoromethoxy)phenylboronic acid** are not available, this section outlines the general methodologies for key irritation studies.

Skin Irritation Testing

In vivo skin irritation is traditionally assessed using the Draize test on albino rabbits.[6] A defined amount of the test substance is applied to a shaved patch of skin and observed for signs of erythema (redness) and edema (swelling) over a period of time.[6]

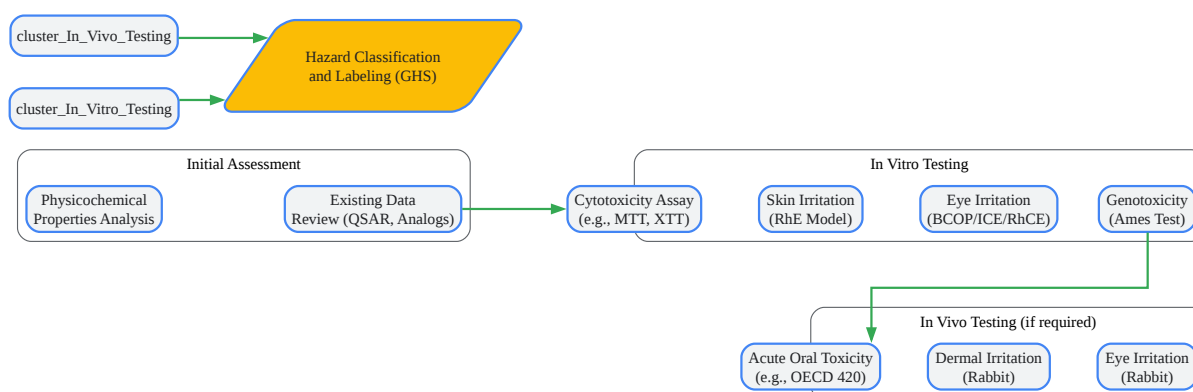
Increasingly, in vitro methods using reconstructed human epidermis (RhE) models are used to replace or reduce animal testing.[7] These models mimic the structure and function of the human epidermis. The test substance is applied topically to the tissue, and cell viability is measured to determine the irritation potential.

Eye Irritation Testing

The historical standard for eye irritation testing is the Draize eye test, where the substance is instilled into one eye of an albino rabbit.[6] The eyes are then examined for effects on the cornea, iris, and conjunctiva.[6]

Due to ethical concerns, in vitro and ex vivo alternatives are now preferred. These include the Bovine Corneal Opacity and Permeability (BCOP) assay and the Isolated Chicken Eye (ICE)

test, which use tissues from abattoirs.[7] Reconstructed human corneal epithelium (RhCE) models are also utilized to predict eye irritation potential.[7]



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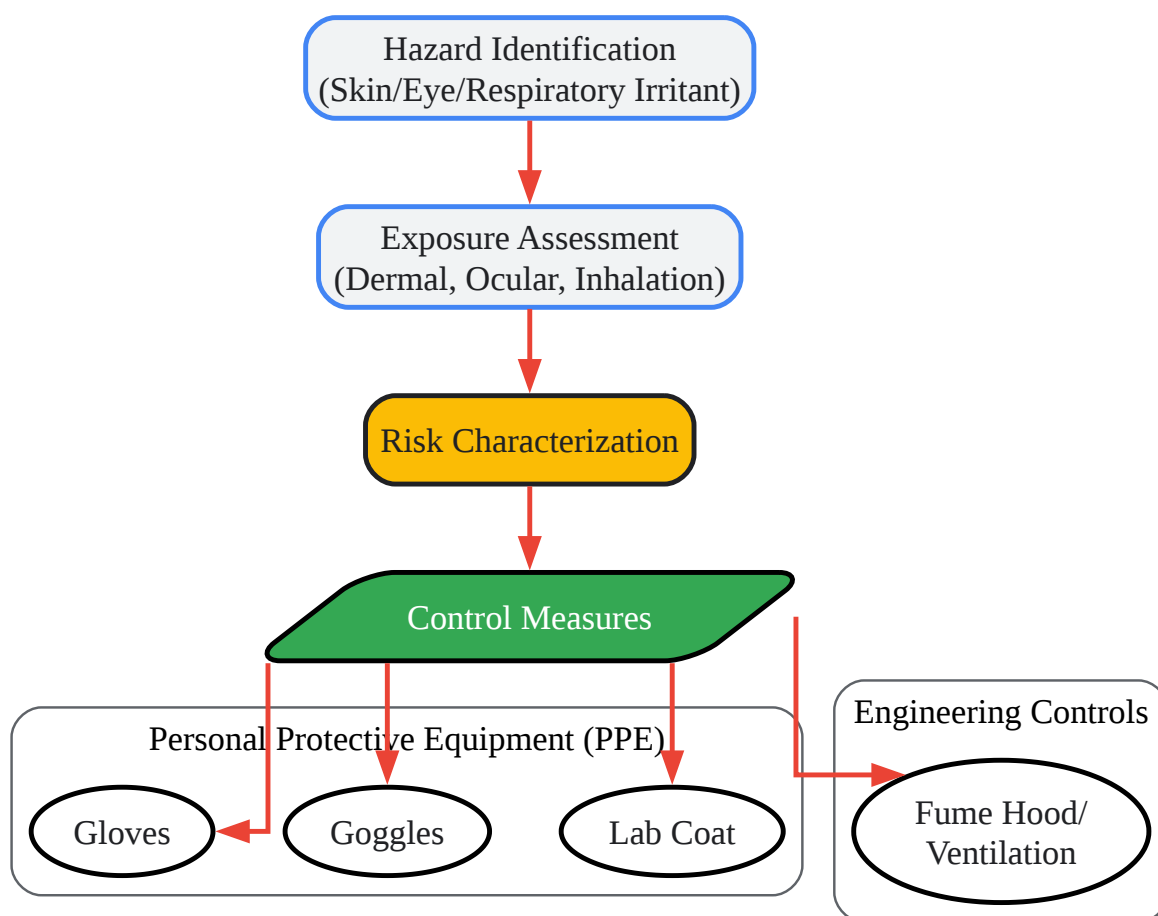
A generalized workflow for the safety assessment of a chemical substance.

Handling and Storage Recommendations

Given the identified hazards, appropriate personal protective equipment (PPE) should be used when handling **4-(Trifluoromethoxy)phenylboronic acid**. This includes chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust. Store the compound in a tightly sealed container in a cool, dry place.

Logical Relationship of Hazard Data to Safe Handling

The GHS classification directly informs the necessary safety precautions for handling **4-(Trifluoromethoxy)phenylboronic acid**. The following diagram illustrates the logical flow from hazard identification to the implementation of control measures.



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Logic diagram for deriving control measures from hazard information.

Conclusion

4-(Trifluoromethoxy)phenylboronic acid is a valuable reagent in chemical synthesis. While comprehensive toxicological data is lacking, the available information consistently identifies it

as a skin, eye, and respiratory irritant, and as harmful if swallowed or inhaled. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to mitigate the risks associated with its handling. Further research into the specific toxicological profile and biological mechanisms of this compound would be beneficial for a more complete risk assessment.

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